

Proper Disposal of 2,5-Dihydroxy-4-methoxyacetophenone: A Step-by-Step Guide

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Compound of Interest

Compound Name:	2,5-Dihydroxy-4-methoxyacetophenone
CAS No.:	22089-12-9
Cat. No.:	B15596883

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For immediate reference, **2,5-Dihydroxy-4-methoxyacetophenone** should be disposed of as chemical waste through a licensed disposal company. Do not dispose of this substance down the drain or in regular trash. This guide provides detailed procedures for the safe handling and disposal of **2,5-Dihydroxy-4-methoxyacetophenone**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE). This compound is classified as harmful if swallowed, causes skin irritation, and may cause respiratory irritation.

Recommended PPE:

- **Gloves:** Nitrile rubber gloves are recommended. Always inspect gloves for integrity before use.
- **Eye Protection:** Chemical safety goggles or a face shield.

- Lab Coat: A standard lab coat is required to prevent skin contact.
- Respiratory Protection: If there is a risk of dust formation and ventilation is inadequate, use a NIOSH/MSHA-approved respirator.

Step-by-Step Disposal Procedure

- Containment:
 - If the material is spilled, carefully sweep the solid powder into a suitable container.
 - Avoid generating dust during this process.
 - Use a dry clean-up procedure. Do not flush the area with water initially as this could spread contamination.
- Labeling:
 - The waste container must be clearly labeled with the chemical name: "**2,5-Dihydroxy-4-methoxyacetophenone**" and the appropriate hazard warnings.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated chemical waste storage area.
 - Keep it away from incompatible materials such as strong oxidizing agents, strong bases, acid anhydrides, and acid chlorides.
- Disposal:
 - Arrange for the collection of the chemical waste by a licensed and approved waste disposal company.^{[1][2]}
 - Provide the disposal company with a copy of the Safety Data Sheet (SDS).

Decontamination

- After handling, thoroughly wash your hands and any exposed skin with soap and water.
- Decontaminate all tools and surfaces that came into contact with the chemical.
- Contaminated clothing should be removed and washed before reuse.

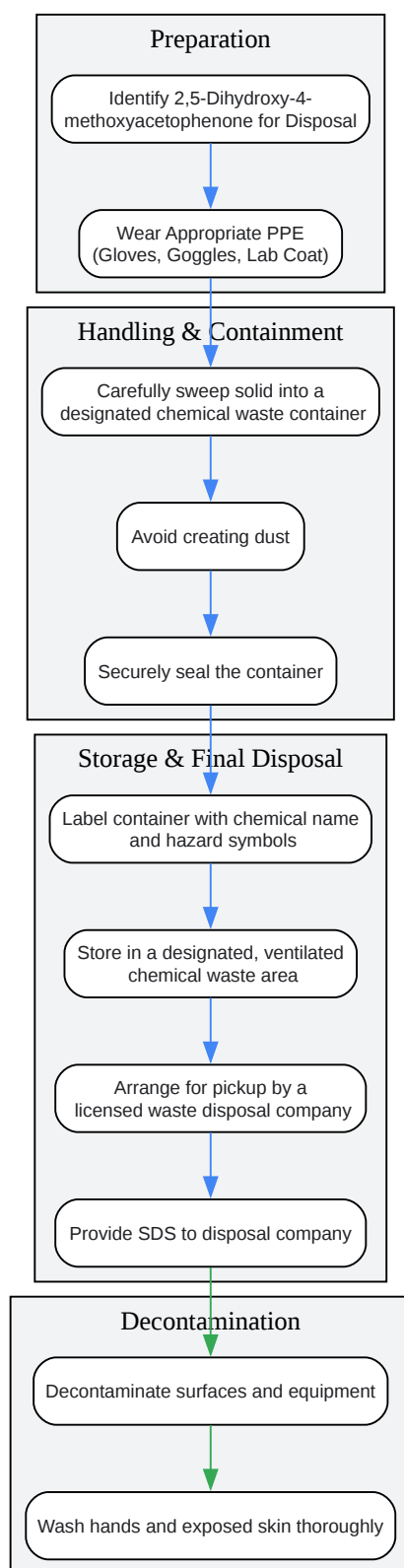
Chemical and Physical Properties

The following table summarizes key quantitative data for **2,5-Dihydroxy-4-methoxyacetophenone**.

Property	Value
Molecular Formula	C ₉ H ₁₀ O ₃
Molecular Weight	182.17 g/mol
Melting Point	47-50 °C (116.6-122 °F)[1][2]
Flash Point	> 110 °C (> 230 °F)[1][2]
Appearance	Beige powder/solid[1][2]
Odor	Odorless[1][2]

Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **2,5-Dihydroxy-4-methoxyacetophenone**.



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Caption: Disposal workflow for **2,5-Dihydroxy-4-methoxyacetophenone**.

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References

- 1. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- To cite this document: BenchChem. [Proper Disposal of 2,5-Dihydroxy-4-methoxyacetophenone: A Step-by-Step Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15596883/docs#proper-disposal-of-2-5-dihydroxy-4-methoxyacetophenone-a-step-by-step-guide>]

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